

Safeguarding Your Research: A Guide to Handling 2-Nitroquinoline

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Nitroquinoline

Cat. No.: B099525

[Get Quote](#)

For Immediate Use by Researchers, Scientists, and Drug Development Professionals

This document provides essential safety and logistical information for the handling and disposal of **2-Nitroquinoline** (CAS No. 18714-34-6). Adherence to these procedures is critical to ensure personal safety and regulatory compliance. **2-Nitroquinoline** is a compound that requires careful management due to its potential health risks.

Essential Safety Information

Emergency Contact: In case of exposure or spill, immediately contact your institution's Environmental Health and Safety (EHS) department and consult the Safety Data Sheet (SDS).

Hazard Summary: **2-Nitroquinoline** is considered a questionable carcinogen with experimental tumorigenic data.^{[1][2]} Upon heating to decomposition, it can emit toxic fumes of nitrogen oxides (NOx).^{[1][2]} It is crucial to handle this compound with appropriate precautions to minimize exposure.

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **2-Nitroquinoline**. This is based on the potential for inhalation, skin contact, and the carcinogenic risk.

PPE Category	Specific Requirements
Eye Protection	Chemical safety goggles or a face shield.
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber).
Body Protection	A lab coat or chemical-resistant apron.
Respiratory	A NIOSH-approved respirator is recommended, especially when handling the powder form or if ventilation is inadequate.

Operational Plan for Handling 2-Nitroquinoline

This step-by-step guide outlines the safe handling of **2-Nitroquinoline** from receipt to disposal.

Preparation and Engineering Controls

- **Ventilation:** All work with **2-Nitroquinoline** must be conducted in a certified chemical fume hood to minimize inhalation exposure.
- **Designated Area:** Establish a designated area for handling **2-Nitroquinoline**. This area should be clearly marked.
- **Emergency Equipment:** Ensure that a safety shower and eyewash station are readily accessible.

Handling Procedures

- **Weighing:** If weighing the solid compound, do so in a fume hood and take care to avoid creating dust.
- **Solutions:** When preparing solutions, add the solid **2-Nitroquinoline** to the solvent slowly to avoid splashing.
- **Personal Hygiene:** Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly after handling the compound, even if gloves were worn.

Storage

- Container: Store **2-Nitroquinoline** in a tightly sealed, properly labeled container.
- Location: Keep in a cool, dry, and well-ventilated area away from incompatible materials.

Disposal Plan

The disposal of **2-Nitroquinoline** and its contaminated waste must be handled in accordance with all local, state, and federal regulations.

- Waste Collection:
 - Solid Waste: Collect any unused **2-Nitroquinoline** and contaminated disposable materials (e.g., gloves, weigh boats, paper towels) in a designated, sealed, and clearly labeled hazardous waste container.
 - Liquid Waste: Collect solutions containing **2-Nitroquinoline** in a separate, sealed, and clearly labeled hazardous waste container. Do not mix with other solvent waste streams unless approved by your EHS department.
- Labeling: All waste containers must be labeled with "Hazardous Waste" and the full chemical name "**2-Nitroquinoline**."
- Pickup: Contact your institution's EHS department to arrange for the pickup and disposal of the hazardous waste. Do not dispose of **2-Nitroquinoline** down the drain.

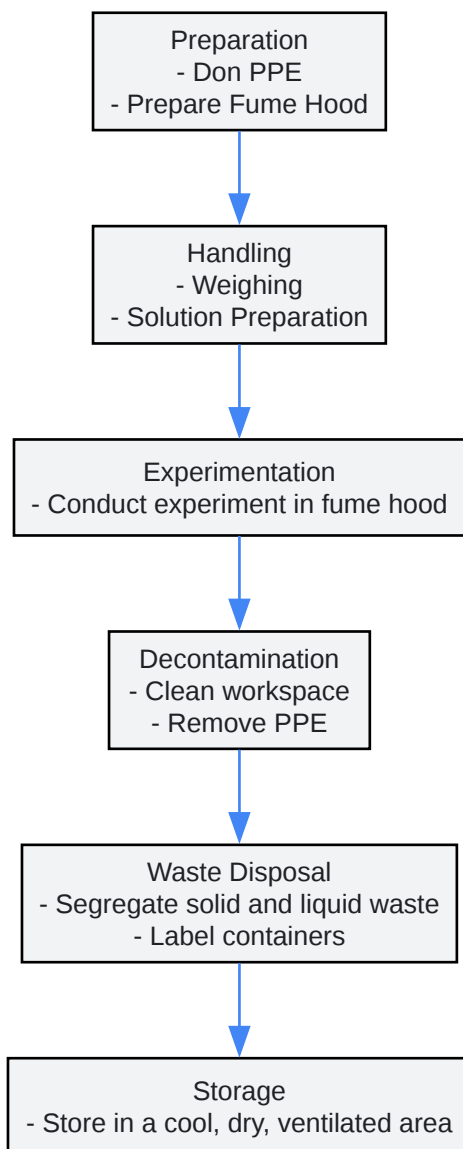
Chemical and Physical Properties

Property	Value
CAS Number	18714-34-6
Molecular Formula	C ₉ H ₆ N ₂ O ₂
Molecular Weight	174.16 g/mol
Melting Point	125°C
Boiling Point	305.12°C (estimate)
Appearance	Crystals from Ethanol

Source: ChemicalBook[2]

Experimental Workflow

Below is a diagram illustrating the standard workflow for handling **2-Nitroquinoline** in a laboratory setting.



[Click to download full resolution via product page](#)

Caption: Workflow for Safe Handling of **2-Nitroquinoline**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-NITROQUINOLINE CAS#: 18714-34-6 [m.chemicalbook.com]
- 2. 2-NITROQUINOLINE CAS#: 18714-34-6 [amp.chemicalbook.com]
- To cite this document: BenchChem. [Safeguarding Your Research: A Guide to Handling 2-Nitroquinoline]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b099525#personal-protective-equipment-for-handling-2-nitroquinoline]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com